



Technical Support Center: Propoxycarbazone-Sodium Activity and Soil pH

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Compound of Interest		
Compound Name:	Propoxycarbazone sodium	
Cat. No.:	B136408	Get Quote

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals investigating the impact of soil pH on the activity of propoxycarbazone-sodium.

Frequently Asked Questions (FAQs)

Q1: How does soil pH fundamentally affect the behavior of propoxycarbazone-sodium in soil?

A1: Soil pH is a critical factor governing the activity of propoxycarbazone-sodium primarily because it is a weak acid. The pKa of the free acid form of propoxycarbazone is 2.1.[1] This means that in most agricultural soils, which typically have a pH between 4 and 8, the molecule will be predominantly in its anionic (negatively charged) form. The degree of ionization directly influences its solubility, adsorption to soil particles, and consequently its bioavailability for weed uptake, potential for leaching, and susceptibility to microbial degradation.

Q2: I'm observing reduced weed control in my low pH soil. Why might this be happening?

A2: In acidic soils (low pH), a larger proportion of propoxycarbazone-sodium molecules will be in their neutral, less soluble form. This form is more prone to adsorption onto soil organic matter and clay particles. Increased adsorption reduces the concentration of the herbicide in the soil solution, making it less available for uptake by weed roots. This can lead to decreased efficacy. For some weak acid herbicides, it has been observed that they are more readily desorbed at low pH, which would make them more available; however, the general principle for many is increased sorption.[2]







Q3: Conversely, my high pH soil seems to show good initial activity, but I'm concerned about crop rotation and carryover. Is this a valid concern?

A3: Yes, it is a valid concern. In alkaline soils (high pH), propoxycarbazone-sodium is almost entirely in its anionic form. This leads to electrostatic repulsion from negatively charged soil colloids, resulting in lower adsorption and higher concentrations in the soil solution.[2] This high bioavailability can lead to excellent initial weed control. However, it also increases the potential for the herbicide to persist in the soil and be taken up by subsequent, sensitive rotational crops, leading to injury. The water solubility of propoxycarbazone-sodium increases significantly from 2.9 g/L at pH 4.5 to 42 g/L at pH 7-9, highlighting its increased mobility and potential for carryover in higher pH soils.[1]

Q4: Is chemical hydrolysis a major degradation pathway for propoxycarbazone-sodium?

A4: No, chemical hydrolysis is not a significant degradation pathway for propoxycarbazone-sodium in the typical pH range of agricultural soils. It is stable to hydrolysis in environments with a pH between 4 and 9.[3] Therefore, variations in its degradation rate with pH are more likely attributable to changes in microbial activity and bioavailability.

Q5: What is the expected soil half-life of propoxycarbazone-sodium, and how does pH influence it?

A5: The soil half-life of propoxycarbazone-sodium can vary widely depending on soil type and environmental conditions, with reported field dissipation half-lives ranging from 4 to 54 days and soil metabolism half-lives from 77 to 103 days in other studies.[4] While direct studies correlating a range of pH values to half-life are not readily available in the public literature, the principle is that in higher pH soils, the increased bioavailability of propoxycarbazone-sodium can lead to higher rates of microbial degradation, potentially shortening its half-life, provided other conditions are favorable for microbial activity. Conversely, strong adsorption in very low pH soils could protect the herbicide from microbial attack, potentially prolonging its persistence, even with reduced activity.

Troubleshooting Guide

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Observed Issue	Potential Cause Related to Soil pH	Troubleshooting Steps
Reduced herbicide efficacy on target weeds.	Low Soil pH (<6.0): Increased adsorption of propoxycarbazone-sodium to soil colloids, reducing its bioavailability for weed uptake.	1. Measure the pH of your experimental soil. 2. If the pH is low, consider conducting a dose-response study to determine if higher application rates are needed to achieve the desired level of control. 3. For future experiments, consider adjusting the soil pH to a more optimal range (6.0-7.5) for weak acid herbicide activity, if this aligns with your research goals.
Inconsistent results across different soil batches.	Variable Soil pH: Different batches of soil, even from the same source, can have slight variations in pH which can significantly impact the herbicide's behavior.	1. Homogenize your soil thoroughly before starting the experiment. 2. Measure and record the pH for each soil batch used. 3. If pH is a variable you wish to control, adjust the pH of the soil to a standardized level for all replicates.
Evidence of herbicide leaching in column studies.	High Soil pH (>7.5): Increased solubility and repulsion from soil colloids lead to greater mobility of the herbicide through the soil profile.	1. Analyze the pH of your soil column. 2. In high pH soils, expect higher mobility. Consider using soil with higher organic matter content to increase adsorption. 3. When interpreting leaching data, always correlate it with the soil's pH and organic matter content.



	Influence of pH on Microbial	1. Ensure your soil pH is within
	Activity: Soil pH affects the	a range conducive to microbial
	microbial communities	activity (typically 6.0-7.5). 2.
	responsible for degrading	Consider conducting a sterile
	propoxycarbazone-sodium.	vs. non-sterile soil experiment
Unexpectedly rapid or slow	Extremely high or low pH can	to differentiate between
degradation of the herbicide.	inhibit microbial activity,	chemical and microbial
	slowing degradation.	degradation. 3. Characterize
	Conversely, a pH optimal for	the microbial population of
	microbial populations could	your soil if degradation kinetics
	enhance degradation if the	are a key focus of your
	herbicide is bioavailable.	research.

Quantitative Data

The following tables summarize the available quantitative data on the properties of propoxycarbazone-sodium related to soil pH.

Table 1: Physicochemical Properties of Propoxycarbazone-Sodium as a Function of pH

Property	pH 4.0	pH 4.5	pH 7.0	рН 9.0
pKa (free acid)	2.1	2.1	2.1	2.1
Water Solubility (g/L at 20°C)	-	2.9	42	42
Log Kow (Octanol-Water Partition Coefficient)	-0.30	-	-1.55	-1.59
Hydrolytic Stability	Stable	Stable	Stable	Stable

Data sourced from[1][3][5]

Table 2: Soil Sorption and Degradation Parameters for Propoxycarbazone



Parameter	Value	Soil Type/Conditions
Koc (Soil Organic Carbon- Water Partitioning Coefficient)	68 - 538 mL/g	Clay loam and loamy sand (pH not specified)
Kd (Soil-Water Partition Coefficient)	0.22 - 1.71 mL/g	Various soils (pH not specified)
Field Dissipation Half-Life (DT50)	4 - 54 days	Various field studies (pH not specified)
Soil Metabolism Half-Life (DT50)	77 - 103 days	Laboratory studies (pH not specified)
Aqueous Photolysis Half-Life (DT50)	37 - 94 days	pH 7 water

Data sourced from[4][5]

Experimental Protocols

Methodology for Determining the Impact of Soil pH on Propoxycarbazone-Sodium Adsorption (Batch Equilibrium Study)

- Soil Preparation:
 - Select a representative agricultural soil. Air-dry and sieve it through a 2-mm mesh.
 - Characterize the soil for properties such as texture, organic matter content, cation exchange capacity (CEC), and initial pH.
- pH Adjustment:
 - Divide the soil into several batches.
 - To create a range of pH values (e.g., 4, 5, 6, 7, 8), treat each batch with dropwise additions of either 0.1 M H₂SO₄ or 0.1 M Ca(OH)₂.



 Incubate the pH-adjusted soils for at least two weeks at room temperature and constant moisture to allow for equilibration. Monitor and re-adjust the pH as necessary.

Adsorption Experiment:

- Prepare a stock solution of propoxycarbazone-sodium in 0.01 M CaCl₂. The CaCl₂ solution acts as a background electrolyte to mimic the soil solution's ionic strength.
- Create a series of working solutions of varying concentrations (e.g., 0.1, 0.5, 1, 5, 10 mg/L) from the stock solution.
- For each pH-adjusted soil, weigh a known amount of soil (e.g., 5 g) into centrifuge tubes.
- Add a known volume (e.g., 10 mL) of each working solution to the centrifuge tubes.
 Include control samples without soil to check for adsorption to the tube walls.
- Shake the tubes on a mechanical shaker for a predetermined equilibrium time (e.g., 24 hours) at a constant temperature (e.g., 25°C).

Analysis:

- Centrifuge the tubes at high speed (e.g., 10,000 rpm) to separate the soil from the solution.
- Filter the supernatant through a 0.45 μm filter.
- Analyze the concentration of propoxycarbazone-sodium in the supernatant using a suitable analytical method, such as High-Performance Liquid Chromatography with UV or Mass Spectrometry detection (HPLC-UV/MS).

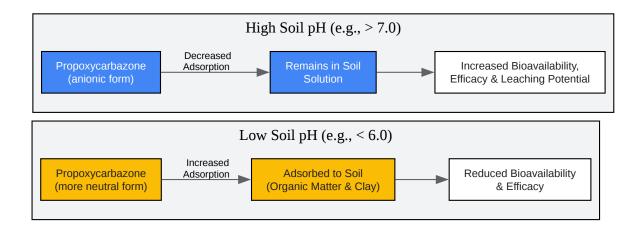
Data Calculation:

- Calculate the amount of herbicide adsorbed to the soil by subtracting the equilibrium concentration in the solution from the initial concentration.
- Plot the amount of adsorbed herbicide versus the equilibrium solution concentration to generate adsorption isotherms for each pH level.



• Calculate the adsorption coefficient (Kd) from the slope of the linear isotherm or by fitting the data to Freundlich or Langmuir models.

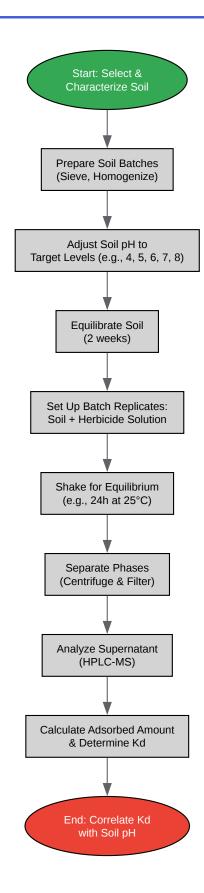
Visualizations



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Caption: Influence of soil pH on the state and bioavailability of propoxycarbazone.





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Caption: Experimental workflow for a soil adsorption study of propoxycarbazone.



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